

# Application Notes and Protocols for Small Molecule Detection Using Nsp-SA-NHS

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## Compound of Interest

Compound Name: Nsp-SA-nhs

Cat. No.: B561617

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## Introduction

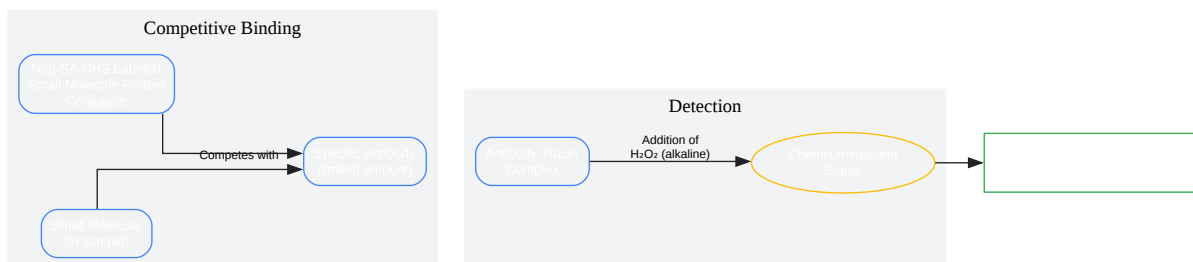
**Nsp-SA-NHS** is a highly sensitive acridinium ester used as a chemiluminescent label in immunoassays. Its application is particularly advantageous for the detection of small molecules, which are often challenging to quantify due to their low molecular weight and lack of multiple epitopes. This document provides detailed protocols and data for the use of **Nsp-SA-NHS** in developing competitive chemiluminescent immunoassays for small molecule detection, with a specific focus on the detection of Bisphenol A (BPA) and Bisphenol S (BPS) as model analytes.

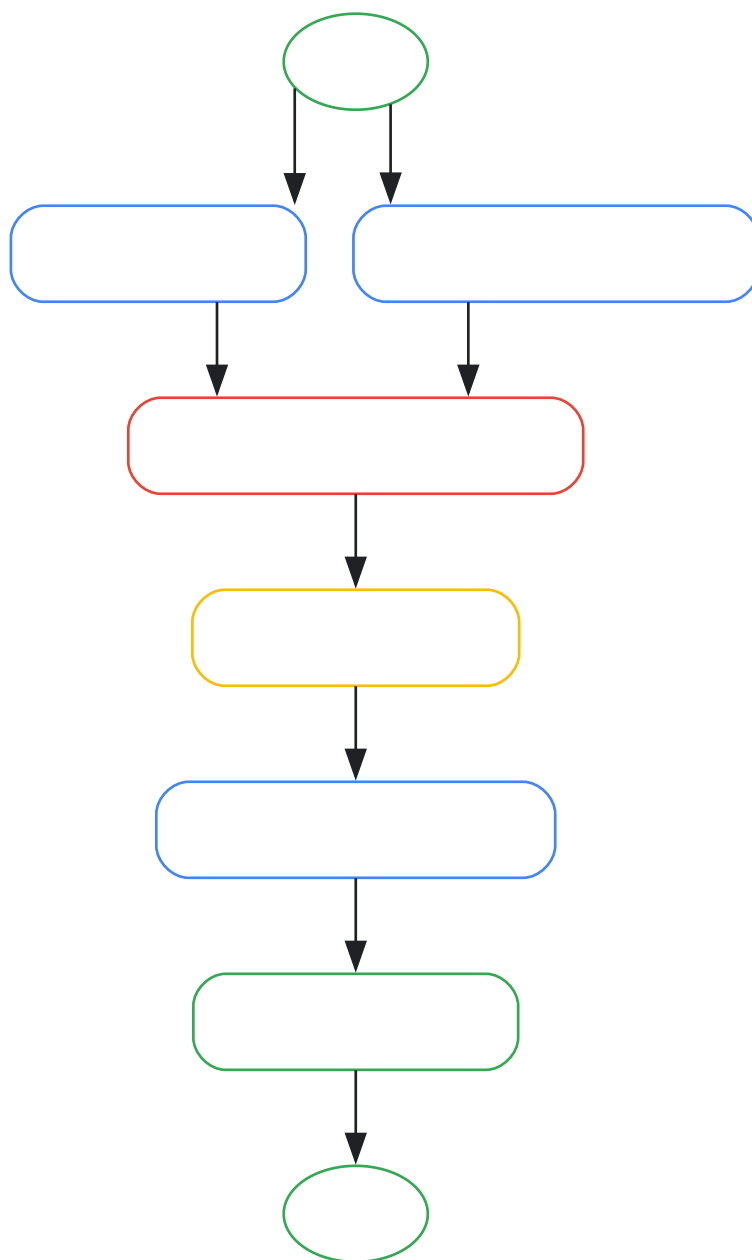
**Nsp-SA-NHS** is a direct chemiluminescent reagent that reacts with primary amines on proteins, antibodies, or other molecules to form stable amide bonds.<sup>[1]</sup> The resulting labeled conjugate emits light upon reaction with hydrogen peroxide under alkaline conditions.<sup>[1][2]</sup> This flash-type chemiluminescence is highly sensitive and can be measured using a luminometer.<sup>[1]</sup>

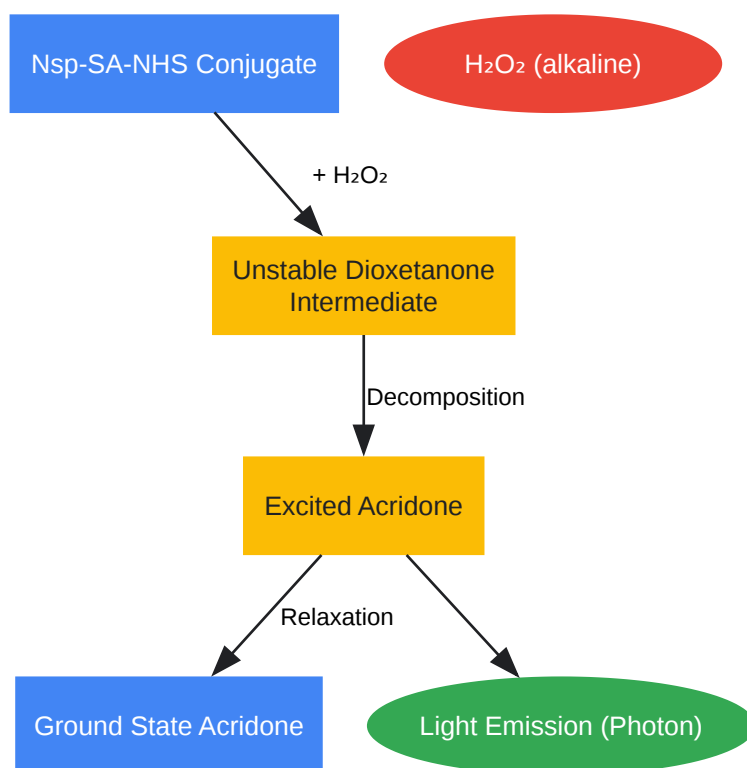
## Principle of Competitive Chemiluminescent Immunoassay (CLIA)

The detection of small molecules using **Nsp-SA-NHS** typically employs a competitive immunoassay format. In this setup, the **Nsp-SA-NHS** labeled small molecule-protein conjugate (tracer) competes with the unlabeled small molecule from the sample for a limited number of

binding sites on a specific antibody. The amount of light produced is inversely proportional to the concentration of the small molecule in the sample.







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## References

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